

Technical Support Center: Solubilization & Handling of D-Glucitol Dinitrate (Isosorbide Dinitrate)

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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Topic: Resolving Poor Solubility of **D-Glucitol Dinitrate** in Aqueous Buffers Ticket ID: TECH-SOL-ISDN-001 Status: Resolved / Guide Available Safety Alert: ⚠ Explosion Hazard: Undiluted **D-Glucitol dinitrate** (Isosorbide dinitrate) is a powerful explosive.[1] Most research-grade material is supplied diluted (e.g., 98% diluted in lactose or solution). Handle in accordance with SDS.

Nomenclature & Chemical Identity Verification

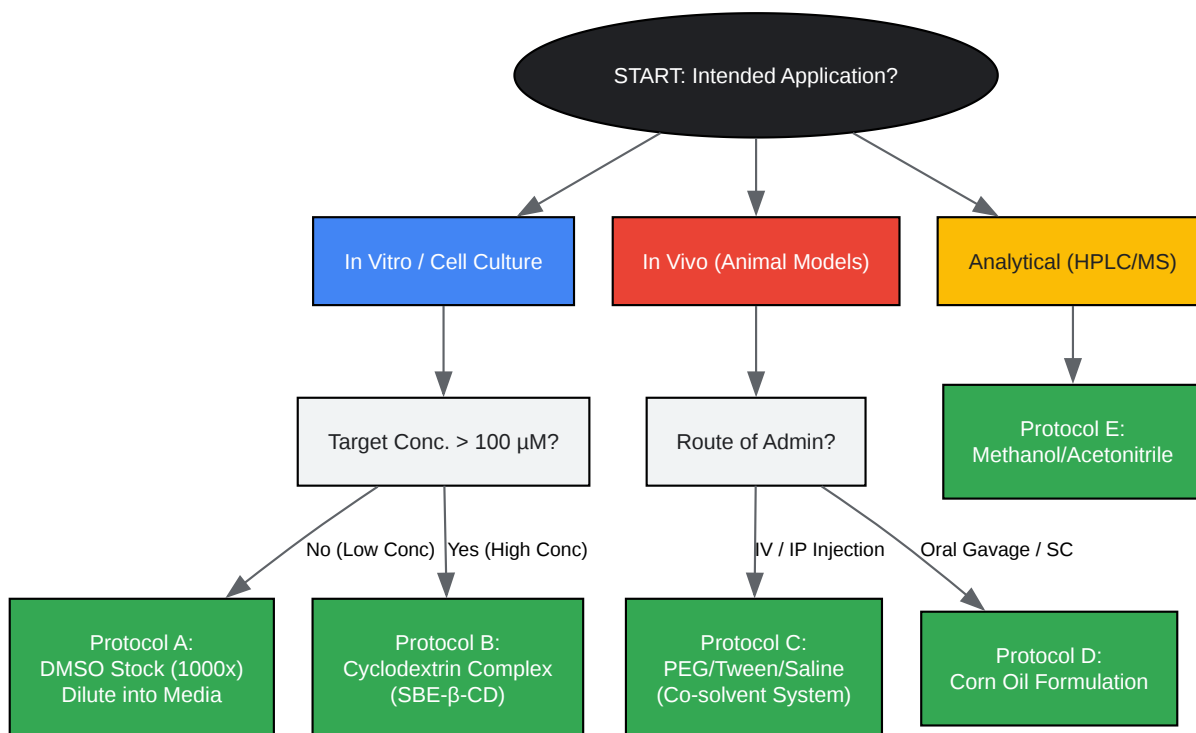
Before proceeding, we must verify the chemical identity to ensure the correct solubility profile is applied.

- Common Name: Isosorbide Dinitrate (ISDN)[2][3]
- Systematic Name: 1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate[3][4][5]
- Synonym: **D-Glucitol dinitrate** (often used loosely to refer to the dianhydro form)[6]

- CAS Number: 87-33-2[1][2][3][6][7][8]
- Physicochemical Profile:
 - Water Solubility: Very Low (~1.1 mg/mL at 25°C)
 - LogP: ~1.31 (Lipophilic)
 - Key Challenge: The rigid bicyclic structure and nitrate ester groups create high lattice energy and lipophilicity, making aqueous solubilization difficult without co-solvents.

Diagnostic Workflow: Selecting the Right Solvent System

Do not guess the solvent. Use this decision matrix to select the protocol that matches your downstream application.



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Figure 1: Decision matrix for Isosorbide Dinitrate solubilization based on experimental constraints.

Master Protocols

Protocol A: Standard DMSO Stock (In Vitro / General)

Best for: Cell culture spikes where final DMSO concentration is < 0.1%.

- Weighing: Weigh the ISDN powder. Note: If using a lactose triturate (e.g., 40% ISDN), calculate the mass based on the active content, not total weight.
- Primary Solubilization: Add anhydrous DMSO to achieve a stock concentration of 100 mM (approx. 23.6 mg/mL).[6]
 - Why: ISDN solubility in DMSO is >100 mg/mL.
- Storage: Aliquot into glass vials (amber) and store at -20°C.
 - Warning: Do not use plastic microtubes for long-term storage (see Section 4).
- Dilution: Add stock directly to the vortexing culture medium. Do not pre-dilute in aqueous buffer before adding to cells, as this causes immediate precipitation.

Protocol C: High-Solubility Co-solvent System (IV/IP Injection)

Best for: Animal studies requiring aqueous compatibility without precipitation. This formulation achieves ~2 mg/mL.[2]

Component	Volume Fraction	Function
1. DMSO	10%	Primary solubilizer for the lipophilic drug.
2. PEG 300 or 400	40%	Interfacial tension reducer; prevents "crashing out."
3. Tween-80	5%	Surfactant to stabilize micelles.
4. Saline (0.9%)	45%	Bulk aqueous carrier (physiological osmolarity).

Step-by-Step Mixing Order (Critical):

- Dissolve ISDN in DMSO (10% of final vol). Ensure complete dissolution.
- Add PEG 300 (40% of final vol) to the DMSO solution.[\[2\]](#) Vortex.
- Add Tween-80 (5% of final vol).[\[2\]](#) Vortex.
- Slowly add warm (37°C) Saline (45% of final vol) while vortexing.
 - Mechanism:[\[2\]](#)[\[9\]](#) Adding saline last prevents the "dielectric shock" that causes precipitation.

Protocol B: Cyclodextrin Complexation (Highest Stability)

Best for: Sensitive biological assays where organic solvents (DMSO/PEG) are toxic.

- Prepare a 20% (w/v) Sulfobutylether- β -Cyclodextrin (SBE- β -CD) solution in water/saline.[\[2\]](#)
- Dissolve ISDN in a minimal volume of DMSO (or add solid ISDN directly if time permits).
- Add the ISDN to the Cyclodextrin solution.
- Sonicate for 20–30 minutes at 40°C.

- Mechanism:[\[2\]](#)[\[9\]](#) The hydrophobic ISDN molecule enters the lipophilic cavity of the cyclodextrin, shielding it from the aqueous environment.

Troubleshooting Guide & FAQs

Issue 1: "My drug concentration drops significantly during the experiment."

Diagnosis: Sorption to Plastics. Organic nitrates like ISDN are notorious for adsorbing (sticking) to Polyvinyl Chloride (PVC) and some polystyrenes.

- The Evidence: Studies show up to 80% loss of ISDN within 15–30 minutes when passed through PVC IV tubing [\[1, 2\]](#).[\[10\]](#)[\[11\]](#)
- The Fix:
 - Labware: Use Glass or Polypropylene (PP) vials only.
 - Tubing: Use Polyethylene (PE) or Silastic tubing. NEVER use standard PVC medical tubing for perfusion.

Issue 2: "The solution turns cloudy immediately upon adding buffer."

Diagnosis: The "Oiling Out" Effect. You likely exceeded the solvent capacity of the water.

- The Fix:
 - Check your final concentration. If >1 mg/mL in a purely aqueous buffer, it will precipitate.
 - Use Protocol C (Co-solvents) or Protocol B (Cyclodextrins).
 - Technique Tip: Always add the concentrated drug into the vortexing buffer. Never add buffer to the drug concentrate, as the transient high-water environment at the interface causes instant crystallization.

Issue 3: "Is the compound stable at pH 9?"

Diagnosis: Base-Catalyzed Hydrolysis.

- The Mechanism: Nitrate esters are susceptible to hydrolysis, releasing inorganic nitrite/nitrate and the alcohol backbone [3]. This reaction is accelerated at high pH (alkaline).
- The Fix: Maintain pH between 6.0 and 7.4. Avoid storing in alkaline buffers (e.g., Carbonate buffer) for extended periods.

Frequently Asked Questions (FAQ)

Q: Can I autoclave these solutions? A: No. ISDN is thermally unstable and a nitrate ester. Autoclaving may cause degradation or, in extreme cases (if concentrated), an explosion hazard. Sterilize via 0.22 μm filtration (using a PVDF or PTFE membrane, not a PVC-based filter housing).

Q: I found a protocol for "Sorbitol Dinitrate." Is this the same? A: Likely yes. Sorbitol is the common name for Glucitol. However, verify if they mean the open-chain form or the cyclic form. The pharmaceutical standard is the cyclic 1,4:3,6-Dianhydro-**D-glucitol dinitrate** (ISDN).

Q: What is the maximum solubility in pure water? A: Approximately 1.1 mg/mL at 25°C [4]. Do not attempt to make a 10 mM stock in water; it is physically impossible.

References

- Lee, M. G. (1981). Absorption of isosorbide dinitrate by PVC infusion bags and administration sets.[10][11][12][13] Journal of Clinical and Hospital Pharmacy, 6(3), 209-211. [Link](#)
- De Muynck, C., Remon, J. P., & Colardyn, F. (1988).[14] The sorption of isosorbide dinitrate to intravenous delivery systems.[10][11][12][13][14] Journal of Pharmacy and Pharmacology, 40(9), 601-604. [Link](#)
- Rindelaub, J. D., et al. (2015).[15] The production and hydrolysis of organic nitrates from OH radical oxidation of β -ocimene.[16][17] Atmospheric Chemistry and Physics. (Discusses general nitrate ester hydrolysis mechanisms). [Link](#)

- PubChem. (n.d.). Isosorbide Dinitrate (Compound Summary). National Library of Medicine. Retrieved from [[Link](#)]
- MedChemExpress. (n.d.).[2] Isosorbide dinitrate Datasheet & Solubility Protocol. [Link](#)

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Sources

- 1. Diluted Isosorbide Dinitrate - Definition, Identification, Assay - USP 2025 [[trungtamthuoc.com](#)]
- 2. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 3. Isosorbide Dinitrate | C₆H₈N₂O₈ | CID 6883 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 4. [wjpr.s3.ap-south-1.amazonaws.com](#) [[wjpr.s3.ap-south-1.amazonaws.com](#)]
- 5. [sysrevpharm.org](#) [[sysrevpharm.org](#)]
- 6. [jpubdb.nihs.go.jp](#) [[jpubdb.nihs.go.jp](#)]
- 7. 87-33-2 CAS MSDS (Isosorbide dinitrate) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](#)]
- 8. Isosorbide dinitrate CAS#: 87-33-2 [[m.chemicalbook.com](#)]
- 9. Cyclodextrins: Enhancing Drug Delivery, Solubility and Bioavailability for Modern Therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 10. Absorption of isosorbide dinitrate by PVC infusion bags and administration sets - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 11. [discovery.researcher.life](#) [[discovery.researcher.life](#)]
- 12. Influence of intravenous administration set composition on the sorption of isosorbide dinitrate - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 13. [academic.oup.com](#) [[academic.oup.com](#)]
- 14. The sorption of isosorbide dinitrate to intravenous delivery systems - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]

- [15. acp.copernicus.org](https://acp.copernicus.org) [acp.copernicus.org]
- [16. researchgate.net](https://researchgate.net) [researchgate.net]
- [17. ACP - The production and hydrolysis of organic nitrates from OH radical oxidation of Î²-ocimene](https://acp.copernicus.org) [acp.copernicus.org]
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